

INI-43: A Potent Inhibitor of p65 Nuclear Import

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Compound of Interest

Compound Name: INI-43

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Application Notes and Protocols for Researchers and Drug Development Professionals

Abstract

INI-43 is a novel small molecule inhibitor that effectively targets the nuclear import of the p65 subunit of NF- κ B, a key transcription factor implicated in inflammation, immunity, and cancer. By inhibiting Karyopherin beta 1 (Kpn β 1), a major nuclear import receptor, **INI-43** prevents the translocation of p65 into the nucleus, thereby downregulating the expression of its target genes.[1][2][3] These application notes provide a comprehensive overview of **INI-43**, including its mechanism of action, quantitative data on its efficacy, and detailed protocols for its use in research settings.

Introduction

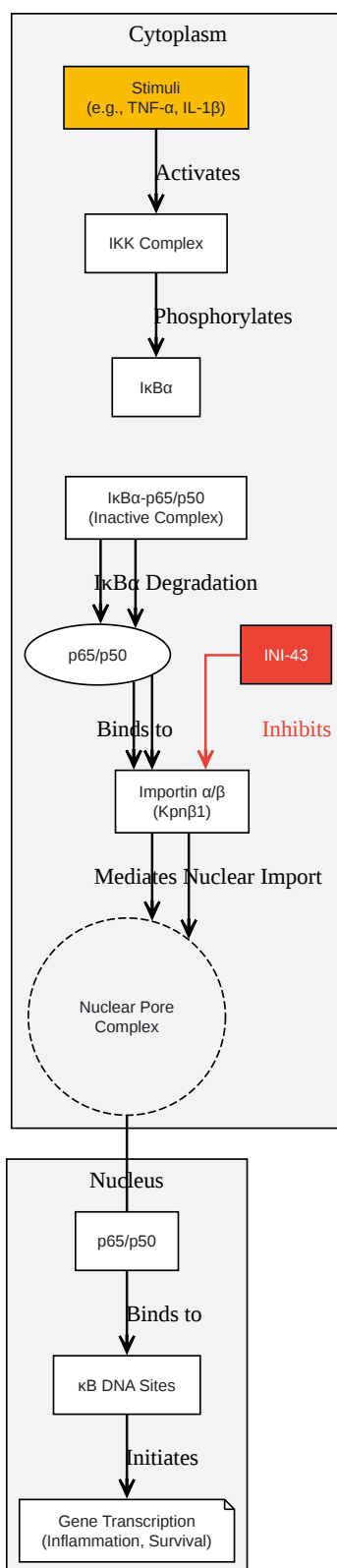
The NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway plays a critical role in regulating cellular responses to various stimuli, including stress, cytokines, and bacterial or viral antigens.[4][5] The p65 (RelA) subunit is a key component of the canonical NF- κ B pathway.[4] In unstimulated cells, NF- κ B dimers, typically p65/p50 heterodimers, are sequestered in the cytoplasm by inhibitor of κ B (I κ B) proteins.[4] Upon stimulation, the I κ B kinase (IKK) complex phosphorylates I κ B proteins, leading to their ubiquitination and subsequent proteasomal degradation. This process unmaskes the nuclear localization signal (NLS) on the NF- κ B subunits, allowing them to be recognized by importin proteins and translocated into the nucleus.[4][6] Once in the nucleus, p65 binds to specific DNA sequences to regulate the transcription of a wide array of genes involved in inflammation, cell survival, and proliferation.[6]

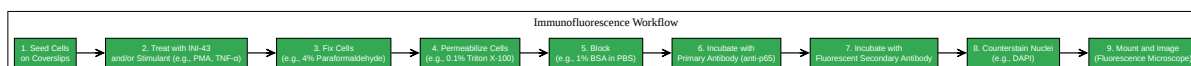
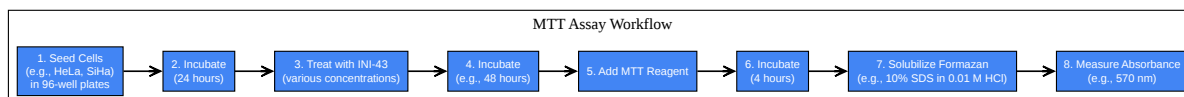
Dysregulation of the NF- κ B pathway is a hallmark of many chronic inflammatory diseases and cancers.[3] Consequently, inhibiting the nuclear import of p65 presents a promising therapeutic strategy. **INI-43** is a small molecule inhibitor that targets Karyopherin beta 1 (Kpn β 1), a crucial nuclear transport receptor responsible for the nuclear import of various proteins, including p65. [1][2][3] By interfering with Kpn β 1 function, **INI-43** effectively blocks the nuclear translocation of p65 and other Kpn β 1 cargoes, such as NFAT and AP-1.[3][7] This inhibition leads to the suppression of NF- κ B-mediated gene transcription and has been shown to induce cell cycle arrest and apoptosis in cancer cells, as well as sensitize them to conventional chemotherapies like cisplatin.[2][3][8]

Mechanism of Action

INI-43's primary mechanism of action is the inhibition of the nuclear import receptor Kpn β 1.[1][3] This interference disrupts the classical nuclear import pathway for proteins containing a nuclear localization signal (NLS) that is recognized by the importin α/β heterodimer. The p65 subunit of NF- κ B relies on this pathway for its translocation into the nucleus.[6]

The signaling pathway is as follows:





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References

- 1. Buy INI-43 (EVT-271474) [evitachem.com]
- 2. Inhibition of Kpnβ1 mediated nuclear import enhances cisplatin chemosensitivity in cervical cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 3. aacrjournals.org [aacrjournals.org]
- 4. p65 and the NF-κB inflammatory signaling pathway | Abcam [abcam.com]
- 5. antbioinc.com [antbioinc.com]
- 6. Mechanisms of NF-κB p65 and strategies for therapeutic manipulation - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Inhibition of Kpnβ1 mediated nuclear import enhances cisplatin chemosensitivity in cervical cancer - PubMed [pubmed.ncbi.nlm.nih.gov]

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